

Biological Activity of Geranyl Caproate and Related Esters

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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Content Type: Technical Whitepaper Audience: Researchers, Application Scientists, and Drug Discovery Professionals

Executive Summary

Geranyl caproate (Geranyl hexanoate, CAS: 10032-02-7) is a monoterpene ester synthesized from geraniol and caproic (hexanoic) acid.^{[1][2][3]} While historically utilized primarily for its organoleptic profile (rose-geranium with fruity undertones) in the fragrance industry, recent pharmacological investigations have repositioned it as a bioactive scaffold with significant therapeutic potential.

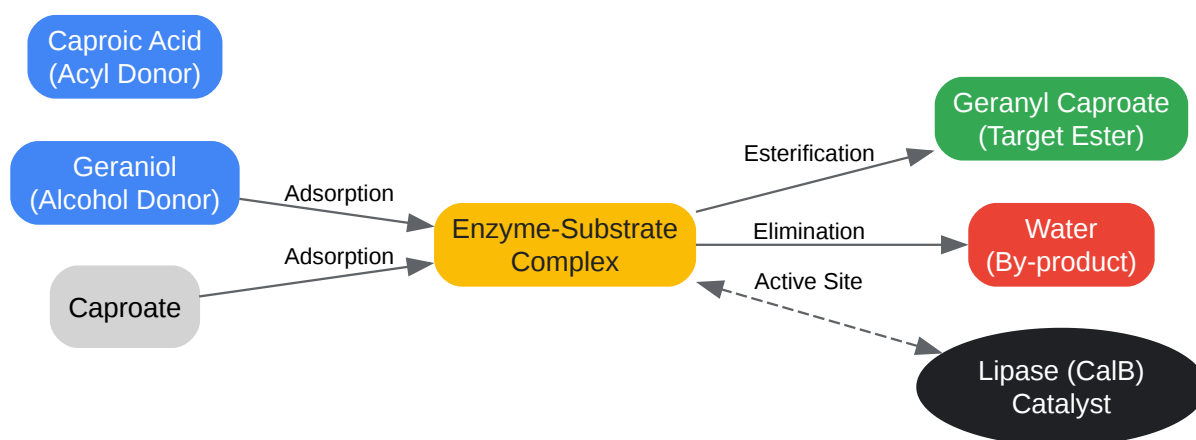
This guide analyzes the biological activity of **geranyl caproate**, focusing on its high-selectivity cytotoxicity against breast cancer cell lines (MCF-7), its antimicrobial properties, and its role as a semiochemical in insect behavior. We also detail "green" enzymatic synthesis protocols that ensure high purity for biological assays.

Chemical Profile & Biosynthesis

Geranyl caproate is a lipophilic ester (LogP ~6.23), a property that dictates its membrane-penetrating capabilities. Unlike chemical synthesis, which often yields by-products requiring extensive purification, lipase-catalyzed esterification offers a sustainable, high-specificity route essential for pharmaceutical-grade production.

Enzymatic Synthesis Pathway

The use of *Candida antarctica* Lipase B (CalB) or *Pseudomonas* lipases allows for esterification under mild conditions, preventing the thermal degradation of the heat-sensitive terpene backbone.



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Figure 1: Lipase-catalyzed esterification pathway. The enzyme lowers activation energy, facilitating dehydration synthesis under mild conditions.

Anticancer Activity: The Therapeutic Core

The most compelling data for **geranyl caproate** lies in its cytotoxic efficacy against specific cancer cell lines. Research indicates a mechanism involving the induction of apoptosis via mitochondrial disruption, facilitated by the molecule's hydrophobic tail which integrates into the lipid bilayer.

Cytotoxicity Profile (MCF-7 vs. Vero Cells)

A critical metric in drug development is the Selectivity Index (SI)—the ratio of toxicity in normal cells versus cancer cells. **Geranyl caproate** demonstrates a remarkable SI, making it a promising candidate for breast cancer therapeutics.

Cell Line	Tissue Origin	IC50 (µg/mL)	Interpretation
MCF-7	Human Breast Adenocarcinoma	2.15	Highly Potent
Vero	Normal Monkey Kidney Epithelial	116.61	Low Toxicity
P388	Murine Leukemia	~22 - 32	Moderate Potency

Data Source: Widiyarti et al., IJPR, 2021.

Mechanistic Insight: The high lipophilicity of **geranyl caproate** allows it to permeate the altered cell membranes of cancer cells (which often have different lipid compositions than normal cells), leading to:

- Depolarization of the mitochondrial membrane potential ().
- Release of Cytochrome C.
- Activation of the Caspase cascade (Caspase-3/9) leading to apoptosis.

Antimicrobial & Antifungal Spectrum

While the parent alcohol, geraniol, is a well-documented antimicrobial, esterification with caproic acid alters the pharmacokinetics. The ester bond acts as a "prodrug" motif; intracellular esterases in target pathogens may hydrolyze the molecule, releasing geraniol and caproic acid directly within the cytoplasm.

Activity Spectrum

- Antifungal: Effective against *Candida albicans* and *Aspergillus niger*.^[4] The mechanism involves interference with ergosterol biosynthesis and cell wall integrity.

- Antibacterial: Moderate activity against Gram-positive bacteria (*Staphylococcus aureus*). The C6 (caproate) chain adds to the membrane disruption capability compared to shorter esters like geranyl acetate.

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are standardized for research applications.

Protocol A: Lipase-Catalyzed Synthesis of Geranyl Caproate

Objective: Synthesize high-purity **geranyl caproate** without toxic solvents.

- Reactants: Mix Geraniol (0.1 mol) and Caproic Acid (0.12 mol) in a reaction vessel.
- Catalyst: Add immobilized *Candida antarctica* Lipase B (Novozym 435) at 5% (w/w of total substrates).
- Conditions: Incubate at 60°C with continuous agitation (200 rpm) for 8 hours.
 - Note: No solvent is required (solvent-free system), reducing downstream processing.
- Purification: Filter the mixture to recover the immobilized enzyme (reusable).
- Validation: Analyze the filtrate via GC-MS. Expect >95% conversion yield.

Protocol B: In Vitro Cytotoxicity Assay (Alamar Blue)

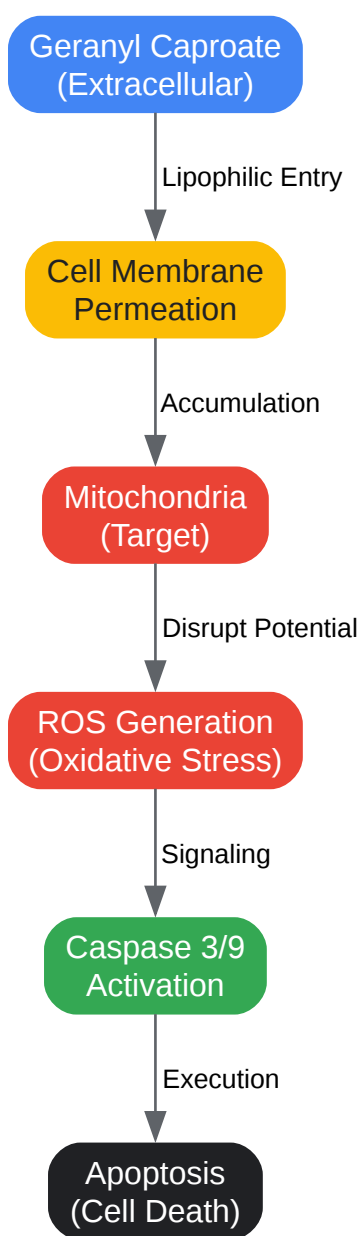
Objective: Determine IC50 values for MCF-7 cells.

- Seeding: Seed MCF-7 cells in 96-well plates (cells/well) in DMEM medium. Incubate for 24h to allow attachment.
- Treatment: Prepare serial dilutions of **Geranyl caproate** (dissolved in DMSO, final DMSO <0.1%) ranging from 0.1 to 200 µg/mL.
- Incubation: Treat cells for 24 hours at 37°C in 5% CO₂.

- Development: Add Alamar Blue reagent (10% of well volume). Incubate for 4 hours.
- Measurement: Measure fluorescence (Excitation 530 nm, Emission 590 nm).
- Calculation: Plot dose-response curve and calculate IC50 using non-linear regression.

Mechanism of Action: Cellular Signaling

The following diagram illustrates the proposed signaling pathway for **Geranyl caproate**-induced apoptosis in cancer cells.



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Figure 2: Proposed apoptotic signaling cascade triggered by **Geranyl caproate** accumulation in mitochondria.

Safety & Toxicology

- Acute Toxicity: Low. LD50 > 5000 mg/kg (Rat, Oral) and > 5000 mg/kg (Rabbit, Dermal).[5]
- Regulatory Status: FEMA 2515, FDA approved for food use (21 CFR 172.515).[5][6]
- Handling: Classified as a mild skin irritant.[3] Standard PPE (gloves, goggles) is required during synthesis and handling of pure concentrate.

References

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